

# Application Notes and Protocols for Adamantan-1-ylmethyl-methyl-amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Adamantan-1-ylmethyl-methyl-amine

**Cat. No.:** B111965

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the safe handling, storage, and use of **Adamantan-1-ylmethyl-methyl-amine** in a laboratory setting. The following protocols and data are intended to ensure the integrity of the compound and the safety of laboratory personnel.

## Compound Information

**Adamantan-1-ylmethyl-methyl-amine** is a derivative of adamantane, a bulky, lipophilic cage-like hydrocarbon. This structural motif is often incorporated into drug candidates to enhance their pharmacokinetic properties, such as metabolic stability and membrane permeability. It is a key building block in the synthesis of various biologically active molecules, including ligands for sigma receptors, which are targets for neurological and psychiatric disorders.<sup>[1]</sup>

## Physical and Chemical Properties

| Property          | Value                             | Source    |
|-------------------|-----------------------------------|-----------|
| Molecular Formula | C <sub>12</sub> H <sub>21</sub> N | [2][3][4] |
| Molecular Weight  | 179.3 g/mol                       | [2][4]    |
| Appearance        | Solid                             | [3]       |
| Purity            | ≥95%                              | [4]       |
| CAS Number        | 153461-22-4                       | [2][4]    |

## Solubility

**Adamantan-1-ylmethyl-methyl-amine** is expected to have limited solubility in water due to the hydrophobic nature of the adamantane cage. It is more soluble in organic solvents. For a related compound, N-methyladamantan-1-amine, it is noted to be soluble in ethanol and chloroform.[2] For another related compound, Adamantan-1-ylmethanamine, a stock solution of 100 mg/mL can be prepared in DMSO with the aid of ultrasonication.[5]

| Solvent    | Solubility                                      | Notes                                                                            |
|------------|-------------------------------------------------|----------------------------------------------------------------------------------|
| Water      | Limited                                         | The hydrophobic adamantane structure resists solvation in water.[2]              |
| Ethanol    | Soluble                                         | General guidance for related adamantane amines.[2]                               |
| Chloroform | Soluble                                         | General guidance for related adamantane amines.[2]                               |
| DMSO       | Soluble (with sonication for related compounds) | A stock solution of a similar compound can be prepared at high concentration.[5] |

## Safety and Handling

**Adamantan-1-ylmethyl-methyl-amine** is classified as an irritant and can cause skin, eye, and respiratory irritation.[6][7] Strict adherence to safety protocols is mandatory.

## Hazard Identification

| Hazard Class                                     | GHS Pictogram | Signal Word | Hazard Statement                       |
|--------------------------------------------------|---------------|-------------|----------------------------------------|
| Skin Corrosion/Irritation                        | GHS07         | Warning     | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | GHS05         | Danger      | H318: Causes serious eye damage        |
| Specific Target Organ Toxicity (Single Exposure) | GHS07         | Warning     | H335: May cause respiratory irritation |

Data sourced from PubChem CID 3010130.[\[7\]](#)

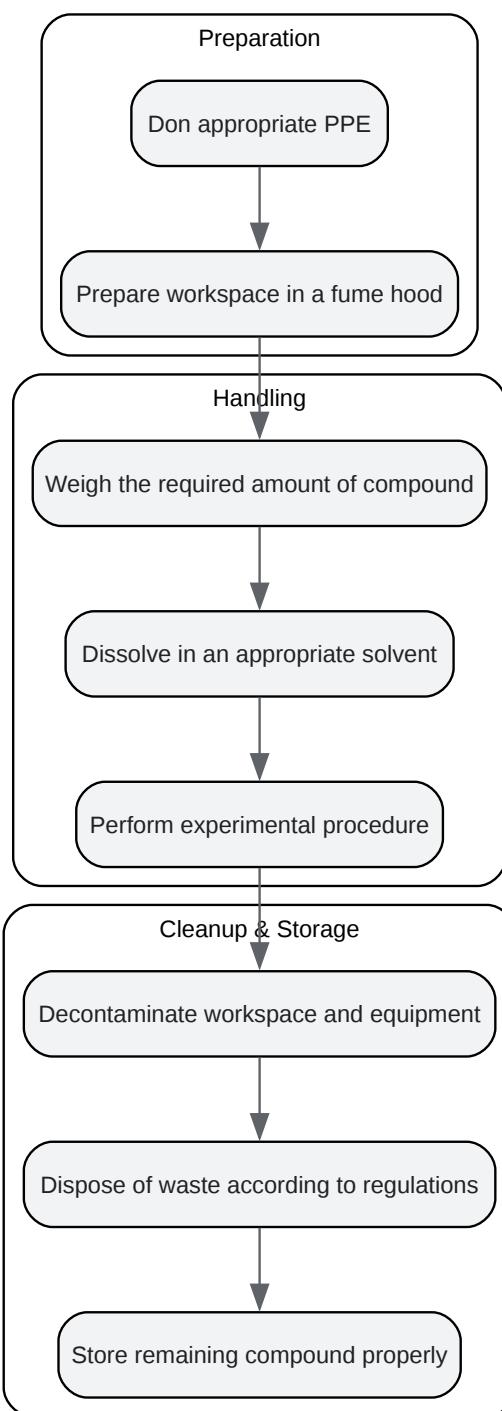
## Personal Protective Equipment (PPE)

A comprehensive list of necessary personal protective equipment is provided below.

| Category               | Item                                               |
|------------------------|----------------------------------------------------|
| Eye Protection         | Safety glasses with side shields or goggles.       |
| Hand Protection        | Chemical-resistant gloves (e.g., nitrile).         |
| Body Protection        | Laboratory coat.                                   |
| Respiratory Protection | Use in a well-ventilated area or with a fume hood. |

## Safe Handling Workflow

The following diagram outlines the standard workflow for handling **Adamantan-1-ylmethyl-methyl-amine** in the laboratory.



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Caption: Workflow for handling **Adamantan-1-ylmethyl-methyl-amine**.

## Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Adamantan-1-ylmethyl-methyl-amine**.

## Storage Conditions

| Parameter         | Recommendation                                                 |
|-------------------|----------------------------------------------------------------|
| Temperature       | Room temperature                                               |
| Atmosphere        | Store in a well-ventilated place.                              |
| Container         | Keep container tightly closed.                                 |
| Incompatibilities | Avoid contact with incompatible materials. <a href="#">[6]</a> |

Information sourced from supplier data sheets.[\[2\]](#)[\[4\]](#)[\[8\]](#)

## Stability

The product is considered stable under recommended storage conditions, and hazardous polymerization is not expected to occur.[\[6\]](#) However, studies on structurally related compounds suggest that the N-methyl group can be a site of metabolism, which may have implications for its stability in biological systems.[\[9\]](#) For a related compound, Adamantan-1-ylmethanamine, stock solutions stored at -20°C should be used within one month, and solutions stored at -80°C should be used within six months.[\[5\]](#) It is recommended to protect solutions from light.[\[5\]](#)

## Experimental Protocols

### Protocol for Preparing a Stock Solution

This protocol provides a general method for preparing a stock solution of **Adamantan-1-ylmethyl-methyl-amine**.

Materials:

- **Adamantan-1-ylmethyl-methyl-amine**
- Anhydrous DMSO
- Vortex mixer

- Sonicator
- Sterile microcentrifuge tubes or vials

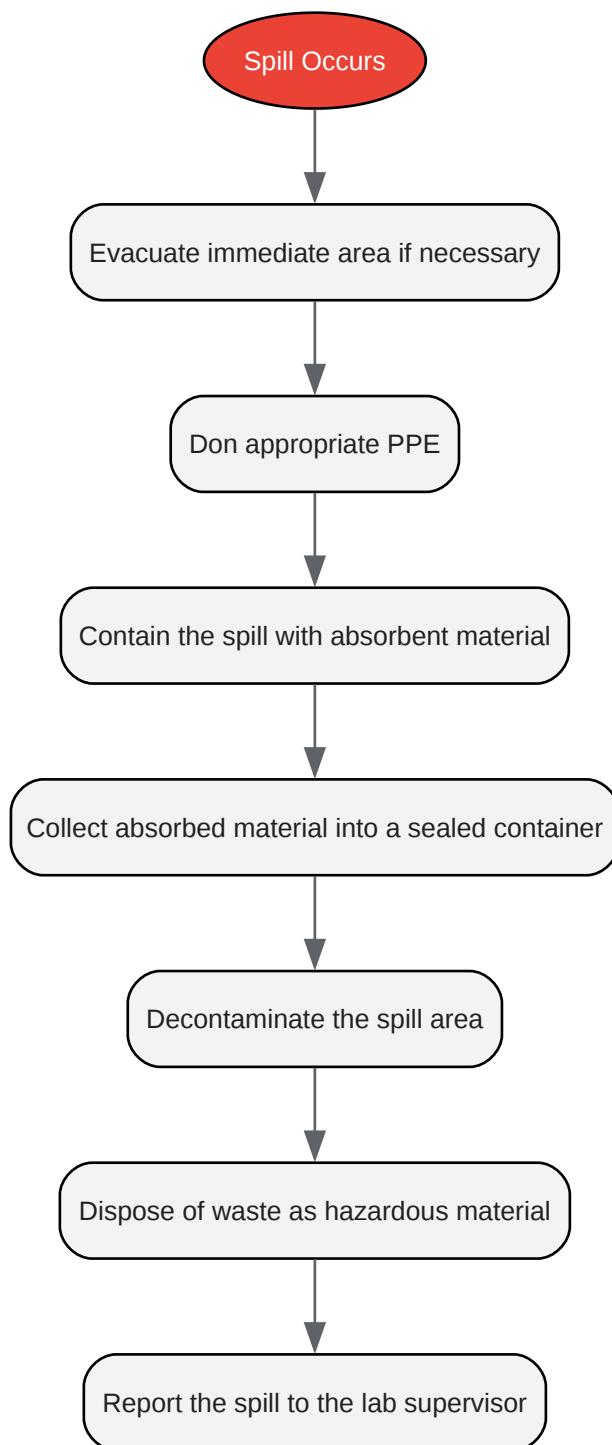
Procedure:

- Under a fume hood, weigh the desired amount of **Adamantan-1-ylmethyl-methyl-amine** into a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration.
- Vortex the mixture for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure complete dissolution.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.

## Spill Response Protocol

In the event of a spill, follow the protocol outlined below.

Personal Protective Equipment (PPE) is mandatory for spill cleanup.



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)